

Cyclohexanone: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cyclohexanone**

Cat. No.: **B7761246**

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **cyclohexanone**, a crucial organic compound with significant applications in various industrial and research settings. This document covers its fundamental properties, synthesis methodologies, key chemical reactions, and safety protocols, with a focus on providing actionable information for professionals in the scientific community.

Core Properties of Cyclohexanone

Cyclohexanone, a cyclic ketone, is a colorless to pale yellow oily liquid with a characteristic peppermint or acetone-like odor.^[1] It is a versatile solvent and a key intermediate in the chemical industry, most notably in the production of nylon.^[1]

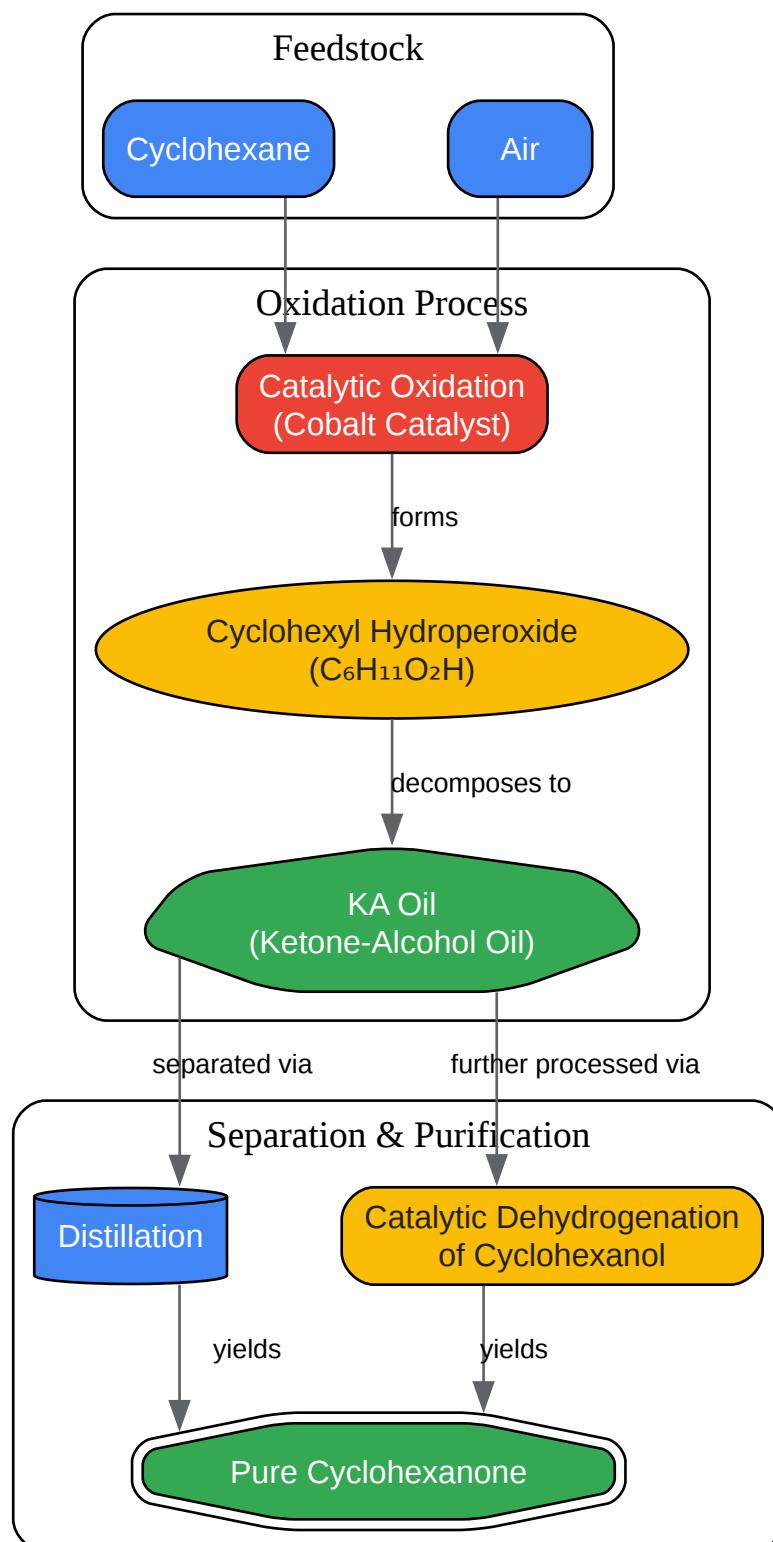
Physicochemical Data

The fundamental quantitative properties of **cyclohexanone** are summarized in the table below for easy reference.

Property	Value
CAS Number	108-94-1
Molecular Weight	98.14 g/mol [2]
Chemical Formula	C ₆ H ₁₀ O [3]
Density	0.9478 g/mL
Melting Point	-47 °C (-53 °F; 226 K) [3]
Boiling Point	155.65 °C (312.17 °F; 428.80 K) [3]
Flash Point	44 °C (111 °F; 317 K) [3]
Autoignition Temperature	420 °C (788 °F; 693 K) [3]
Solubility in Water	8.6 g/100 mL (20 °C) [3]
Vapor Pressure	5 mmHg (20 °C) [3]

Industrial Synthesis of Cyclohexanone

The primary industrial production of **cyclohexanone** is achieved through the catalytic oxidation of cyclohexane.[\[3\]](#)[\[4\]](#) This process is a cornerstone of the nylon manufacturing industry.

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Industrial production workflow of **cyclohexanone** from cyclohexane.

An alternative industrial synthesis route involves the partial hydrogenation of phenol.[\[3\]](#)[\[4\]](#) This method is also highly efficient and contributes to the global production of **cyclohexanone**.[\[4\]](#)

Laboratory-Scale Synthesis Protocol: Oxidation of Cyclohexanol

For research and developmental purposes, **cyclohexanone** can be synthesized in the laboratory via the oxidation of cyclohexanol. The following protocol details a common procedure using sodium hypochlorite as the oxidizing agent.

Objective: To synthesize **cyclohexanone** from cyclohexanol through an oxidation reaction.

Materials:

- Cyclohexanol
- Sodium hypochlorite solution (commercial bleach)
- Acetic acid
- Dichloromethane
- Sodium chloride
- Sodium carbonate
- Anhydrous magnesium sulfate
- Magnetic stirrer and stir bar
- Separatory funnel
- Distillation apparatus
- Round-bottom flask
- Beakers and graduated cylinders

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine cyclohexanol and acetic acid.
- Oxidation: Slowly add sodium hypochlorite solution to the stirred mixture. The temperature should be monitored and maintained between 40-50 °C.
- Quenching: After the addition is complete, continue stirring for approximately 15 minutes. Subsequently, slowly add sodium carbonate until gas evolution ceases to neutralize the excess acid.
- Salting Out: Transfer the mixture to a beaker and add sodium chloride to decrease the solubility of **cyclohexanone** in the aqueous layer.[\[5\]](#)
- Extraction: Transfer the mixture to a separatory funnel and add dichloromethane to extract the **cyclohexanone**. The bottom organic layer, containing the product, should be collected.[\[5\]](#)
- Drying: Dry the organic layer over anhydrous magnesium sulfate and filter to remove the drying agent.
- Purification: The final product can be purified by distillation to remove the dichloromethane and any remaining impurities.

Key Chemical Reactions and Applications in Drug Development

The ketone functional group in **cyclohexanone** makes it a reactive and versatile intermediate in organic synthesis.[\[6\]](#) It participates in a wide range of reactions, including:

- Oxidation: Can be oxidized to form adipic acid, a precursor to Nylon 6,6.[\[6\]](#)
- Reduction: Catalytic hydrogenation yields cyclohexanol.[\[7\]](#)
- Oximation: Reacts with hydroxylamine to form **cyclohexanone** oxime, which is a precursor to caprolactam and subsequently Nylon 6.[\[4\]](#)[\[7\]](#)

- Halogenation: Undergoes alpha-chlorination in the presence of light to produce 2-chlorocyclohexanone.[3]
- Aldol Condensation: Can undergo self-condensation or react with other carbonyl compounds.[7]

In the pharmaceutical industry, **cyclohexanone** serves as a valuable starting material and intermediate for the synthesis of various active pharmaceutical ingredients (APIs).[2][8] Its derivatives are utilized in the production of medications such as anticonvulsants, analgesics, and antihistamines.[2][9] The reactivity of its ketone group allows for the construction of more complex molecular architectures necessary for therapeutic agents.[8]

Safety and Handling

Cyclohexanone is a flammable liquid and vapor.[10] It can cause skin irritation and serious eye damage, and may cause respiratory irritation.[10] It is harmful if swallowed, in contact with skin, or if inhaled.

Recommended Handling Precautions:

- Work in a well-ventilated area or with a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[10][11]
- Ground and bond containers when transferring to prevent static discharge.[11]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[12]

In case of exposure, it is crucial to seek fresh air, rinse the affected skin or eyes with water, and seek medical attention if symptoms persist.[11]

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- To cite this document: BenchChem. [Cyclohexanone: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7761246#cyclohexanone-cas-number-and-molecular-weight]

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